

synthesis protocol for 5-fluoro-N-hydroxynicotinamide from esters

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Compound of Interest

Compound Name: 3-Pyridinecarboxamide, 5-fluoro-N-hydroxy-

CAS No.: 1582-86-1

Cat. No.: B13261963

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Application Note: Synthesis Protocol for 5-Fluoro-N-hydroxynicotinamide

Executive Summary

This protocol details the synthesis of 5-fluoro-N-hydroxynicotinamide via the hydroxaminolysis of methyl 5-fluoronicotinate. Unlike standard amide couplings that require activating agents (EDC/HATU), this method utilizes a nucleophilic acyl substitution driven by in situ generated hydroxylamine free base.

This specific fluorinated derivative is a critical pharmacophore in medicinal chemistry, often serving as a zinc-binding group (ZBG) in Histone Deacetylase (HDAC) inhibitors or as an intermediate in Indoleamine 2,3-dioxygenase (IDO1) inhibitor development. The presence of the fluorine atom at the C5 position lowers the pKa of the hydroxamic acid and modulates metabolic stability compared to the parent nicotinohydroxamic acid.

Scientific Foundation

Reaction Mechanism

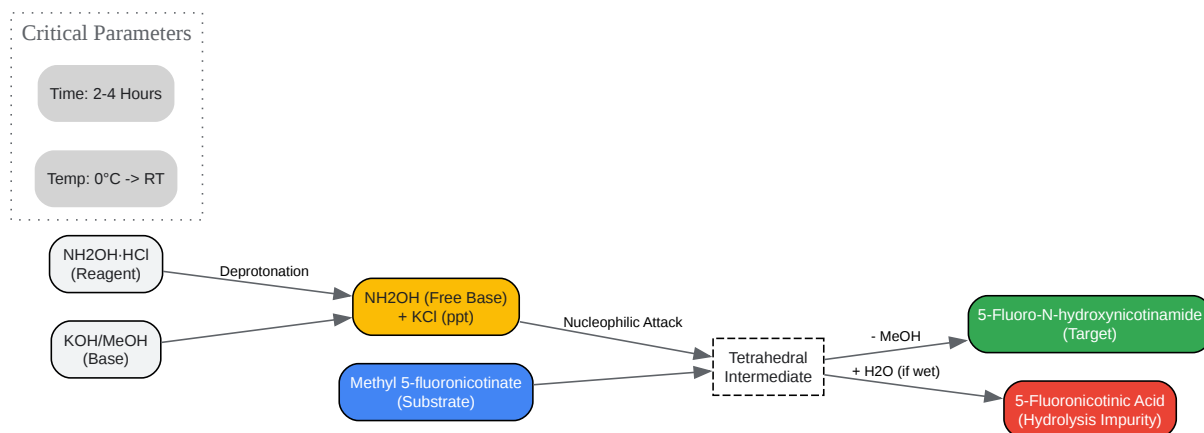
The conversion proceeds via a direct nucleophilic attack of the nitrogen atom of hydroxylamine onto the ester carbonyl. The reaction is thermodynamically driven by the formation of the amide-like resonance of the hydroxamic acid, but kinetically requires the free base form of hydroxylamine ().

Since hydroxylamine is supplied as a stable hydrochloride salt (), it must be deprotonated. Potassium hydroxide (KOH) in methanol is the preferred system because the byproduct, potassium chloride (KCl), is insoluble in cold methanol and precipitates, driving the equilibrium forward and allowing for filtration of the inorganic salt before the ester is added.

Key Mechanistic Considerations:

- **Electronic Effect:** The 5-fluoro substituent is electron-withdrawing, making the ester carbonyl more electrophilic than unsubstituted nicotines. This increases reaction rate but also susceptibility to hydrolysis (side reaction).
- **pKa Management:** The product is amphoteric (pyridine nitrogen is basic; hydroxamic acid proton is acidic). Isolation requires precise pH control to reach the isoelectric point.

Reaction Scheme Visualization



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Figure 1: Mechanistic pathway and critical impurity formation logic.

Materials & Equipment

Reagents

Reagent	CAS	MW (g/mol)	Role	Purity Req.[1]
Methyl 5-fluoronicotinate	455-55-0	155.13	Substrate	>98%
Hydroxylamine HCl	5470-11-1	69.49	Nucleophile	99%
Potassium Hydroxide (KOH)	1310-58-3	56.11	Base	Pellets, >85%
Methanol (MeOH)	67-56-1	32.04	Solvent	Anhydrous
Acetic Acid (AcOH)	64-19-7	60.05	Quench	Glacial

Equipment

- Reaction Vessel: 2-neck round bottom flask (flame-dried, purged).
- Filtration: Sintered glass funnel (Porosity 3) or Celite pad.
- Temperature Control: Ice/Water bath ().
- Stirring: Magnetic stir bar (PTFE coated).

Detailed Experimental Protocol

Scale: Based on 1.0 g (6.45 mmol) of Methyl 5-fluoronicotinate.

Phase 1: Preparation of Hydroxylamine Free Base (The "Reddy" Method)

Rationale: Generating the free base in situ and removing KCl prevents salt contamination in the final product and ensures anhydrous conditions to minimize hydrolysis.

- Dissolution of Hydroxylamine: In a 50 mL flask, dissolve Hydroxylamine HCl (1.79 g, 25.8 mmol, 4.0 eq) in anhydrous MeOH (10 mL).
 - Note: Sonication may be required to fully dissolve.
- Preparation of Base: In a separate beaker, dissolve KOH (2.17 g, 38.7 mmol, 6.0 eq) in anhydrous MeOH (8 mL).
 - Caution: Exothermic. Cool to room temperature before use.^[2]
- Precipitation: Cool the Hydroxylamine solution to (ice bath). Add the KOH solution dropwise with vigorous stirring.
 - Observation: A heavy white precipitate (KCl) will form immediately.

- Filtration: Stir at

for 15 minutes. Filter the mixture rapidly through a sintered glass funnel (or Celite) into the main reaction flask. Wash the filter cake with cold MeOH (2 mL).

- Critical: Perform this quickly to prevent the volatile free hydroxylamine from escaping or decomposing.

Phase 2: Hydroxaminolysis

- Addition: Cool the filtrate (containing

) to

. Add Methyl 5-fluoronicotinate (1.0 g, 6.45 mmol, 1.0 eq) in one portion.

- Reaction: Allow the mixture to warm to Room Temperature (RT) naturally. Stir for 2 to 4 hours.
- Monitoring: Monitor by TLC (System: DCM:MeOH 9:1) or LC-MS.
 - Target: Disappearance of ester (
 -) and appearance of hydroxamic acid (
 - , stains red with
 -).

Phase 3: Workup & Isolation

Rationale: The product is most stable at neutral pH. Strong acids can hydrolyze the hydroxamate; strong bases form the salt.

- Concentration: Evaporate roughly 50% of the methanol under reduced pressure (keep bath).
- Acidification: Cool the residue to
- . Add Glacial Acetic Acid dropwise until the pH reaches 6.0–7.0.

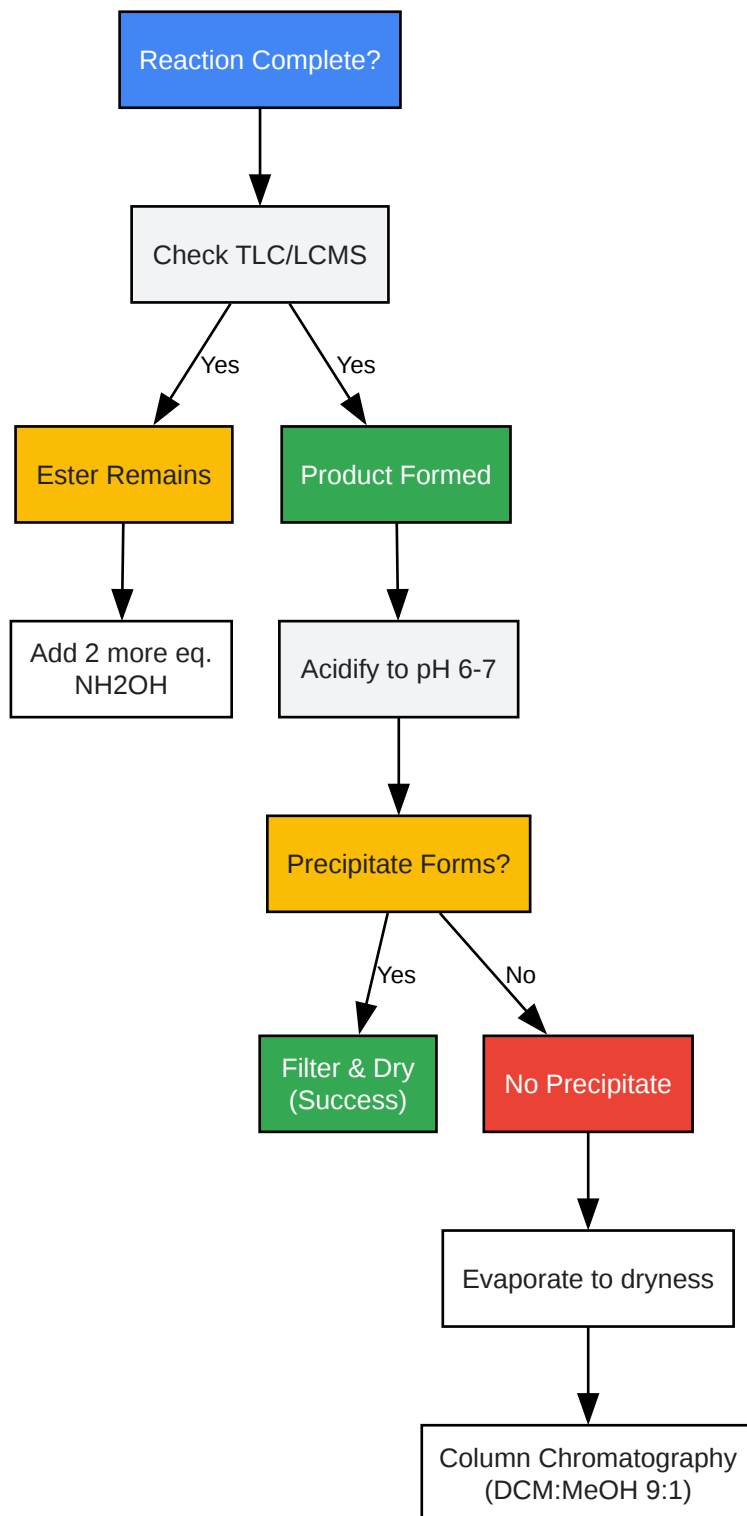
- Observation: The product should precipitate as a white/off-white solid.
- Precipitation: If precipitation is slow, add cold water (5 mL) or diethyl ether (10 mL) to induce crystallization. Store at
for 1 hour.
- Collection: Filter the solid, wash with cold water (
) and cold ether (
).
- Drying: Dry under high vacuum at RT for 12 hours.

Process Control & Troubleshooting

Analytical Specifications

- Appearance: White to off-white crystalline solid.
- ^1H NMR (DMSO- d_6):
 - 11.4 ppm (br s, 1H, NH-OH)
 - 9.3 ppm (br s, 1H, OH)
 - 8.5–9.0 ppm (Ar-H, pyridine protons)
 - Absence check: No singlet at
3.9 ppm (methyl ester).
- Iron(III) Chloride Test: Dissolve 1 mg product in MeOH, add 1 drop 1% aqueous
.
 - Pass: Deep red/violet coloration (indicates hydroxamic acid).
 - Fail: Yellow/Orange (indicates carboxylic acid or unreacted ester).

Troubleshooting Logic Tree



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Figure 2: Decision matrix for reaction monitoring and isolation.

Safety & Stability (Critical)

- Lossen Rearrangement: Hydroxamic acids and their O-acyl derivatives can undergo Lossen rearrangement upon heating, leading to the formation of isocyanates and potentially explosive decomposition.
 - Rule: NEVER distill the reaction mixture to dryness at high temperatures ().
 - Rule: Do not add activating agents (like CDI or SOCl₂) to the isolated hydroxamic acid.
- Hydroxylamine Toxicity: Hydroxylamine is a mutagen and potential sensitizer. It can cause reversible anemia (methemoglobinemia). All operations must be performed in a fume hood.
- Storage: Store the final product at

under argon. Hydroxamic acids can slowly hydrolyze in moist air.

References

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